

# Spectroscopic Profile of 4-Mercaptoquinoline-8-sulfonic Acid: A Technical Overview

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## Compound of Interest

Compound Name: 4-Mercaptoquinoline-8-sulfonic acid

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This technical guide provides a summary of the available spectroscopic information for **4-Mercaptoquinoline-8-sulfonic acid**. Due to the limited publicly accessible data for this specific compound, this document also includes spectroscopic data for closely related analogues to serve as a valuable comparative reference.

## Physicochemical Properties of 4-Mercaptoquinoline-8-sulfonic acid

While detailed spectroscopic data for **4-Mercaptoquinoline-8-sulfonic acid** is scarce, its fundamental properties have been identified.

Property	Value	Source
CAS Number	71330-94-4	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub> S <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	241.29 g/mol	<a href="#">[2]</a>

## Spectroscopic Data of Related Compounds

To provide a useful frame of reference, the following tables summarize the spectroscopic data for structurally similar compounds: 8-Mercaptoquinoline-5-sulfonic acid, 8-Hydroxyquinoline-5-sulfonic acid, and 8-Quinolinesulfonic acid.

## 8-Mercaptoquinoline-5-sulfonic acid

### Spectroscopic Data

Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub> S <sub>2</sub>
Molecular Weight	241.29
CAS Number	5825-36-5[2]
UV-Vis	Thermal and spectrophotometric studies have been conducted.[3]
IR	No specific data found.
NMR	No specific data found.
Mass Spectrometry	No specific data found.

## 8-Hydroxyquinoline-5-sulfonic acid

### Spectroscopic Data

Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>4</sub> S
Molecular Weight	225.22 g/mol [4]
CAS Number	84-88-8[4]
UV-Vis	Absorbance peak at 243 nm.[5]
IR (FTIR)	Technique: KBr-Pellet.[4]
<sup>1</sup> H NMR	Instrument: Varian CFT-20.[4][6]
Mass Spectrometry (GC-MS)	Top Peak (m/z): 145, 2nd Highest (m/z): 117, 3rd Highest (m/z): 89.[4]

## 8-Quinolinesulfonic acid

### Spectroscopic Data

Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub> S
Molecular Weight	209.22 g/mol <a href="#">[7]</a>
CAS Number	85-48-3 <a href="#">[7]</a>
UV-Vis	No specific data found.
IR	No specific data found.
<sup>1</sup> H NMR	Instrument: Varian A-60. <a href="#">[7]</a>
Mass Spectrometry	No specific data found.

## Experimental Protocols

Detailed experimental protocols for the spectroscopic analysis of **4-Mercaptoquinoline-8-sulfonic acid** are not readily available. However, the synthesis of the related compound, 8-mercaptopquinoline, provides insight into the general methodologies that could be adapted.

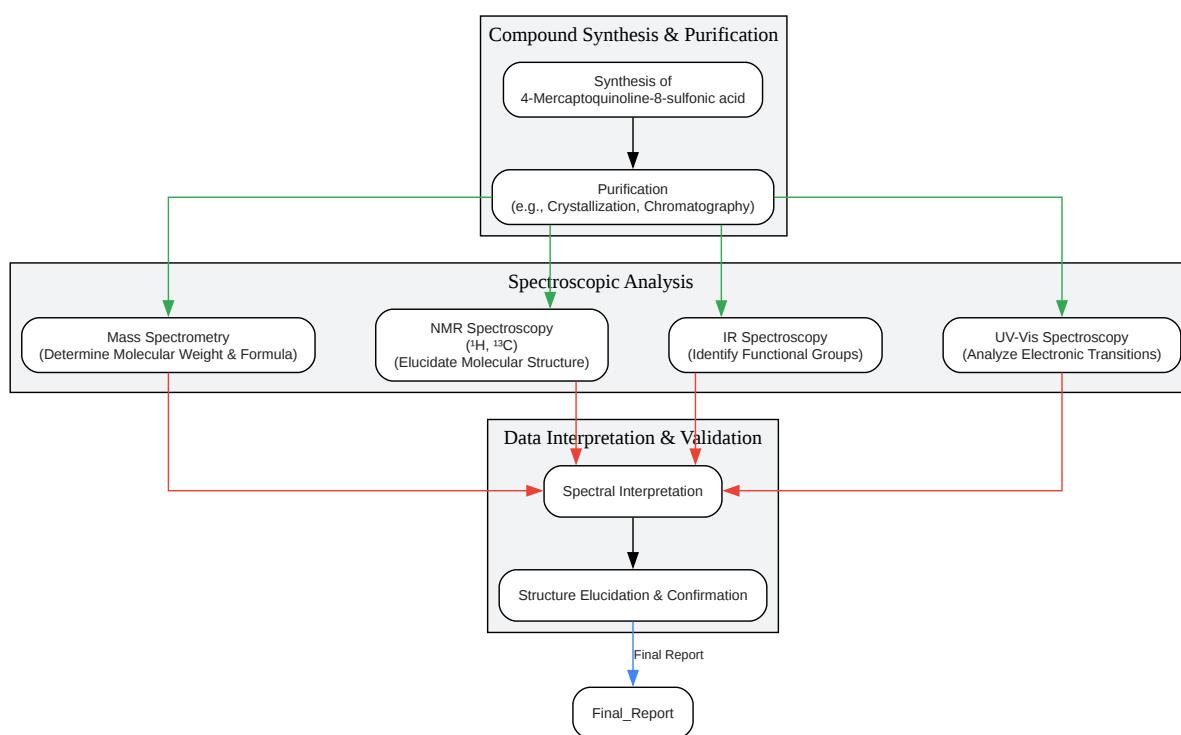
### Synthesis of 8-Mercaptoquinoline

A reported synthesis involves the reduction of quinoline-8-sulfonyl chloride.[\[8\]](#)

- Preparation of Quinoline-8-sulfonyl Chloride: A mixture of quinoline-8-sulfonic acid (20 g) and phosphorus pentachloride (25 g) is ground together and heated under reflux for 3 hours at 130°C.[\[8\]](#) The resulting product is poured onto crushed ice, neutralized with sodium bicarbonate, and extracted with ether.[\[8\]](#) The ether extract is then decolorized and filtered to yield the sulfonyl chloride.[\[8\]](#)
- Reduction to 8-Mercaptoquinoline: The quinoline-8-sulfonyl chloride is dissolved in anhydrous ether and treated with lithium aluminum hydride.[\[8\]](#) The resulting complex is decomposed by the addition of water, and the inorganic material is removed by filtration.[\[8\]](#) The final product, 8-mercaptopquinoline, is obtained after evaporation of the solvent and purification.[\[8\]](#)

## Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic characterization of a novel chemical compound like **4-Mercaptoquinoline-8-sulfonic acid**.



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Caption: General workflow for the synthesis, purification, and spectroscopic analysis of a chemical compound.

This guide highlights the current state of knowledge regarding the spectroscopic properties of **4-Mercaptoquinoline-8-sulfonic acid**. Further research is required to fully characterize this compound. The provided data on related molecules offers a solid foundation for such future investigations.

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